

Fenticonazole nitrate chemical degradation stability

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Compound Focus: Fenticonazole Nitrate

CAS No.: 73151-29-8

Cat. No.: S527918

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Analytical Methods for Monitoring Degradation

Accurately monitoring the stability and degradation of **Fenticonazole Nitrate** (FTN) is fundamental. The following table summarizes validated methods suitable for routine analysis and stability-indicating purposes.

Method Type	Key Parameters	Application & Purpose	Reference
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| **Stability-Indicating RP-HPLC** | - Column: C18 (150 x 4.6mm, 5µm)

- Mobile Phase: Phosphate buffer pH 4.5 : Acetonitrile (70:30)
- Flow Rate: 1.0 mL/min
- Detection: UV at 255 nm
- Retention Time: ~5.47 min | Quantification of FTN in capsule dosage forms; can be validated to separate drug from its degradation products. | [1] | | **UV-Spectrophotometry (Zero-Order)** | - Solvent: Methanol
- λ_{max} : 253 nm
- Linearity Range: 5–30 µg/mL
- Correlation Coefficient: $r^2 > 0.999$ | Simple, rapid quantification of FTN in bulk and vaginal capsules. Not a stability-indicating method on its own. | [2] | | **HPLC-MS/MS for Plasma** | - Column: C18 (2.1 x 50 mm, 2.6µm)
- Mobile Phase: Methanol and buffer with gradient elution

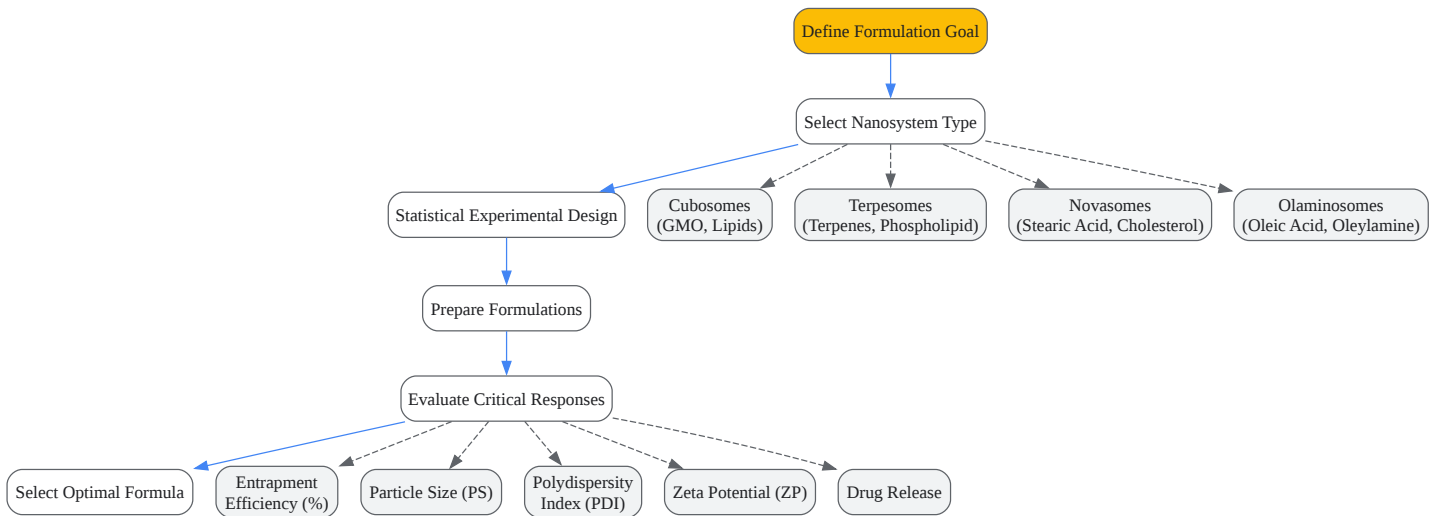
- Detection: MRM mode, m/z 455.2 → 199.1 | Highly sensitive quantification of FTN in biological matrices (human plasma) for pharmacokinetic studies. | [3] | | **Capillary Electrophoresis (HPCE)** | - Capillary: 40 cm effective length
- Running Buffer: 30 mM phosphate (pH 3) with 8 mM trimethyl- β -cyclodextrin
- Analysis Time: < 20 minutes | Separation of FTN from its related impurities; useful for quality control. | [4] |

Stability Profile & Troubleshooting FAQs

Here are answers to common questions related to the stability and handling of **Fenticonazole Nitrate**.

What is the primary stability challenge with Fenticonazole Nitrate? The main challenge is its **very poor aqueous solubility** (less than 0.1 mg/mL) [5] [6]. This intrinsic property can complicate the formulation of robust and bioavailable dosage forms and may influence degradation kinetics in aqueous environments.

How can I improve the solubility and stability of FTN in formulations? Advanced formulation strategies, particularly nanotechnology, have shown great promise. The following diagram illustrates a general workflow for developing and optimizing a nano-based FTN formulation to enhance solubility and stability.



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*What solvents are suitable for dissolving FTN for analytical testing? For analytical purposes, such as UV analysis, **methanol** is a commonly used and effective solvent. FTN is reported to be completely soluble in methanol, with a maximum absorbance at 253 nm. Other solvents like **dimethylformamide (DMF)** have also been used [2].

What are the best practices for storing FTN samples? While specific ICH stability study data (e.g., effects of heat, humidity, and oxidation) is not available in the searched literature, general principles should be followed.

- **Bulk Drug:** Store in a tightly sealed, light-resistant container in a cool, dry place.
- **Nanoparticle Dispersions:** These require special attention. One study on cubosomal dispersions found them to be stable for at least **three months** upon storage, with no significant changes in key

parameters like particle size and entrapment efficiency [5]. For novel formulations, conducting forced degradation and long-term stability studies under controlled ICH conditions is essential.

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References

1. European Journal of Biomedical and Pharmaceutical ... [ejbps.com]
2. Quantitative estimation of fenticonazole nitrate by zero ... [ijpca.org]
3. Determination of fenticonazole in human plasma by HPLC ... [pmc.ncbi.nlm.nih.gov]
4. (PDF) Determination of fenticonazole and its impurities by ... [academia.edu]
5. Development and characterization of fenticonazole nitrate ... [pmc.ncbi.nlm.nih.gov]
6. A comprehensive review on recent nanosystems for ... [pmc.ncbi.nlm.nih.gov]

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